

Dapsone Solubility Data and Measurement

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Compound Focus: Dapsone-13C12

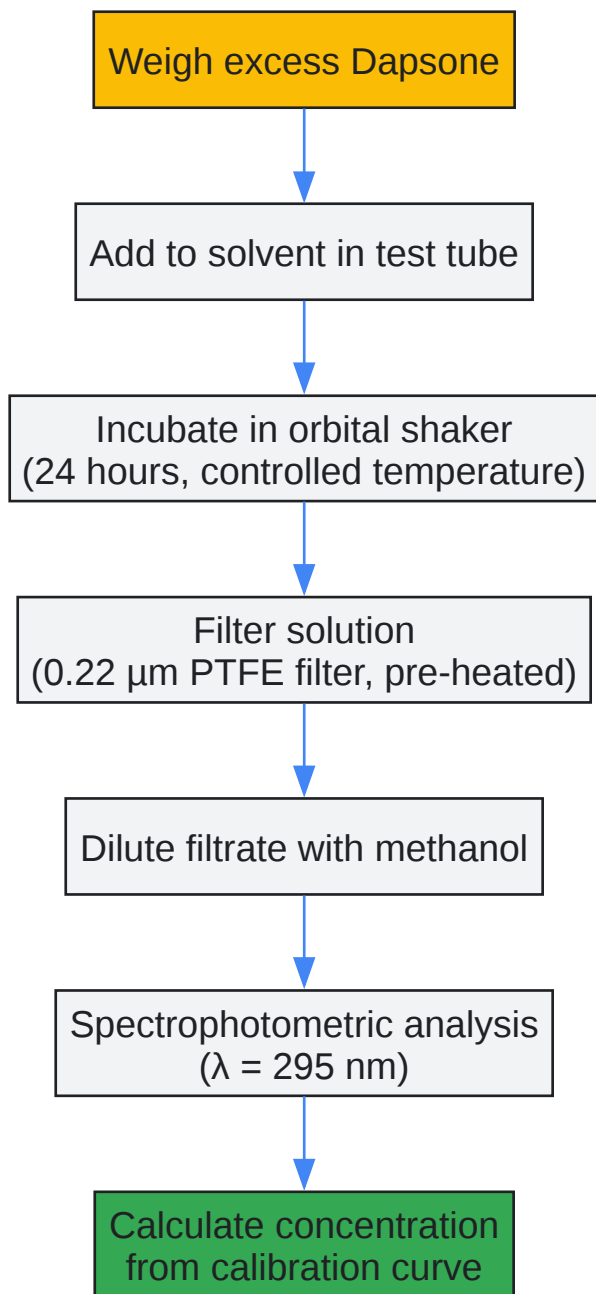
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The solubility of Dapsone varies significantly with the solvent and temperature. The table below summarizes key quantitative data.

Solvent or System	Solubility	Temperature	Notes	Source
Pure Water	0.208 mg/mL	25 °C	--	[1]
Pure Water	0.284 mg/mL	Not specified	--	[2]
Methanol:RO Water (75:25)	Soluble	Room Temp.	Used for UV analysis at 260 nm	[3]
Organic Solvents (e.g., DMSO)	Highly Soluble	Room Temp.	Suitable for stock solutions	[4] [5]
Acetonitrile/Water (KH ₂ PO ₄ buffer)	Soluble	40 °C (HPLC)	Mobile phase for stability-indicating assay	[2]

The experimental workflow for determining solubility using the shake-flask method is outlined below. This method is considered a gold standard for obtaining thermodynamic solubility data.



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Key steps in the protocol include [5]:

- **Calibration Curve:** Prepare a stock solution of Dapsone in methanol and dilute it to create standards. Measure absorbance at 295 nm to create a linear regression equation.
- **Equilibration:** Incubate saturated solutions for 24 hours in an orbital shaker at a controlled temperature (e.g., from 298.15 K to 313.15 K).
- **Sample Handling:** Pre-heat all equipment to prevent precipitation. Filter the saturated solution immediately after equilibration.

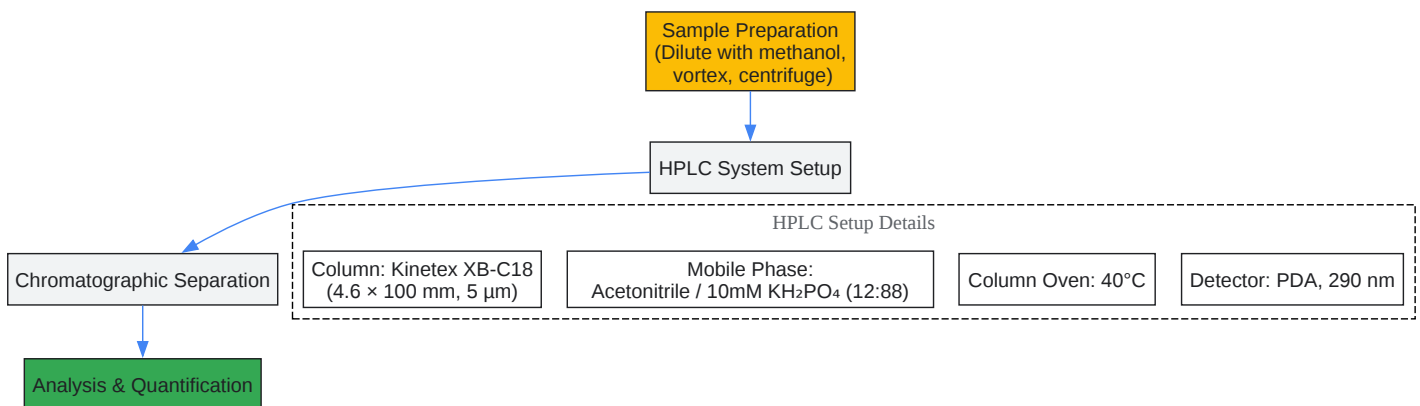
- **Analysis:** Dilute the filtrate with methanol and measure concentration against the calibration curve.

Dapsone Stability Profiles and Analytical Methods

Dapsone's stability is highly dependent on the formulation and storage conditions, especially in liquid form.

Formulation	Storage Condition	Stability Duration (Shelf Life)	Source
Extemporaneous Suspension (in Oral Mix SF)	Refrigerated (5°C)	> 90 days (≥93.5% potency)	[2]
Extemporaneous Suspension (in Oral Mix SF)	Room Temperature (25°C)	~ 7 days (≤85.7% potency)	[2]
Extemporaneous Suspension (from tablets)	Refrigerated (4°C)	230.76 days (predicted)	[1]
Extemporaneous Suspension (from tablets)	Room Temperature (25°C)	31.67 days (predicted)	[1]

A high-performance liquid chromatography (HPLC) method is typically used for stability testing. The workflow is as follows:



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Key aspects of the stability-indicating HPLC method are [2]:

- **Sample Preparation:** Suspend the formulation, then dilute with methanol, vortex, and centrifuge. Further dilute the supernatant with a mix of acetonitrile and water.
- **Chromatography:** Use an isocratic mobile phase of acetonitrile and aqueous KH_2PO_4 (10 mmol/L) in a 12:88 ratio. The Dapsone peak typically elutes at about 7.1 minutes.
- **Method Validation:** The method is "stability-indicating," meaning it can distinguish Dapsone from its degradation products. Forced degradation studies (using acid, base, oxidant) confirm this specificity.

Research Implications and Key Gaps

- **Dapsone-13C12 as a Tracer:** The primary use of **Dapsone-13C12** is as an **internal standard for quantitative analysis** using techniques like LC-MS and GC-MS [6]. Its physicochemical properties, including solubility and stability, are expected to be nearly identical to unlabeled Dapsone.
- **Critical Data Gap:** No specific studies on the solubility or stability of the 13C12-labeled molecule were identified. The information provided here for unlabeled Dapsone is your best reference.
- **Stability Consideration:** Dapsone is prone to degradation in liquid suspensions, especially at room temperature. For long-term stability, **refrigeration is critical**, and the choice of suspending agent (e.g., Oral Mix SF vs. Oral Mix) can significantly impact shelf-life [2].

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References

1. Formulation development and stability testing of ... [pubmed.ncbi.nlm.nih.gov]
2. Stability of Dapsone in Extemporaneously Compounded ... [pmc.ncbi.nlm.nih.gov]
3. UV Spectrophotometric Analysis and Validation ... [rjptonline.org]
4. Evaluation of dapsone and its synthetic derivative DDS-13 ... [pmc.ncbi.nlm.nih.gov]
5. Intermolecular Interactions as a Measure of Dapsone ... [mdpi.com]
6. Dapsone-13C12 (4,4'-Diaminodiphenyl sulfone ... [medchemexpress.com]

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